

Introduction: The Significance of 1H-Pyrazole-4-boronic acid

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Compound of Interest

Compound Name: 1H-Pyrazole-4-boronic acid

Cat. No.: B1632131

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1H-Pyrazole-4-boronic acid is a versatile building block in medicinal chemistry and organic synthesis.^[1] Its pyrazole core is a common motif in pharmacologically active compounds, while the boronic acid moiety is crucial for various cross-coupling reactions, most notably the Suzuki-Miyaura coupling, to form carbon-carbon bonds.^[1] The solubility of this compound in organic solvents is a critical parameter that dictates its utility in synthesis, purification, and formulation, directly impacting reaction kinetics, yield, and the ease of product isolation. This guide aims to provide a deep understanding of its solubility characteristics.

Physicochemical Properties

A compound's solubility is intrinsically linked to its physicochemical properties. Below is a summary of the known properties for **1H-Pyrazole-4-boronic acid** and its commonly used pinacol ester derivative.

Property	1H-Pyrazole-4-boronic acid	1H-Pyrazole-4-boronic acid pinacol ester	Source(s)
Molecular Formula	C ₃ H ₅ BN ₂ O ₂	C ₉ H ₁₅ BN ₂ O ₂	[1][2]
Molecular Weight	111.90 g/mol	194.04 g/mol	[1][2]
Appearance	White to light orange to green powder	Solid	[1][3]
Melting Point	146-151 °C	142-146°C	[2][3]
Solubility in Water	Insoluble	Insoluble	[4]
Storage Temperature	2-8°C	Room Temperature	[1][2]

Predicted Solubility Profile in Organic Solvents

While specific quantitative data for **1H-Pyrazole-4-boronic acid** is not widely published, we can infer its likely solubility based on the known behavior of pyrazole and other boronic acids, such as phenylboronic acid.[5][6][7]

General Trends:

- Polar Aprotic Solvents (e.g., Acetone, 3-Pentanone): Phenylboronic acid exhibits high solubility in ketones.[6][7] Given the polar nature of the pyrazole ring and the boronic acid group, **1H-Pyrazole-4-boronic acid** is expected to be reasonably soluble in these solvents.
- Ethers (e.g., Dipropyl Ether, Tetrahydrofuran - THF): Ethers are often good solvents for boronic acids.[6][7] Phenylboronic acid shows high solubility in dipropyl ether.[7]
- Halogenated Solvents (e.g., Chloroform): Phenylboronic acid has moderate solubility in chloroform.[6][7] A similar trend can be expected for **1H-Pyrazole-4-boronic acid**.
- Hydrocarbons (e.g., Methylcyclohexane): Boronic acids generally have very low solubility in nonpolar hydrocarbon solvents.[6][7]

- Alcohols (e.g., Methanol, Ethanol): Pyrazole itself is soluble in ethanol and methanol.^[5] It is likely that **1H-Pyrazole-4-boronic acid** will also show good solubility in these polar protic solvents.

Summary of Expected Solubility:

Solvent Class	Example Solvents	Expected Solubility	Rationale
Polar Protic	Methanol, Ethanol	High	The parent pyrazole is soluble in these solvents. ^[5]
Polar Aprotic	Acetone, 3-Pentanone, THF	High	Phenylboronic acid shows high solubility in ketones and ethers. ^{[6][7]}
Halogenated	Chloroform, Dichloromethane	Moderate	Based on the moderate solubility of phenylboronic acid. ^{[6][7]}
Nonpolar	Methylcyclohexane, Hexane	Very Low	Boronic acids typically have poor solubility in hydrocarbons. ^{[6][7]}

Experimental Determination of Solubility: A Step-by-Step Protocol

Given the variability in solubility based on subtle structural changes, experimental determination is crucial. The dynamic (synthetic) method is a reliable technique for measuring the solubility of boronic acids.^{[6][8][9]}

Principle: This method involves heating a solid-liquid mixture of known composition at a controlled rate until the solid phase completely dissolves, which is detected by the disappearance of turbidity.^{[6][8]}

Experimental Protocol:

- Sample Preparation:
 - Accurately weigh a specific amount of **1H-Pyrazole-4-boronic acid** into a sealed vial.
 - Add a precise volume or mass of the desired organic solvent to the vial.
- Apparatus Setup:
 - Place the vial in a temperature-controlled heating block or bath equipped with a magnetic stirrer.
 - Insert a temperature probe into the sample to monitor the temperature accurately.
 - Use a turbidity sensor or a laser beam and a photodetector to monitor the clarity of the solution.
- Measurement:
 - Begin stirring the mixture to ensure homogeneity.
 - Slowly increase the temperature of the heating block at a constant rate (e.g., 0.1-0.5 °C/min).[8]
 - Continuously monitor the turbidity of the solution.
- Data Acquisition:
 - Record the temperature at which the last solid particles disappear, and the solution becomes completely clear. This is the dissolution temperature for that specific composition.
 - Repeat the experiment with different compositions of solute and solvent to construct a solubility curve (solubility vs. temperature).

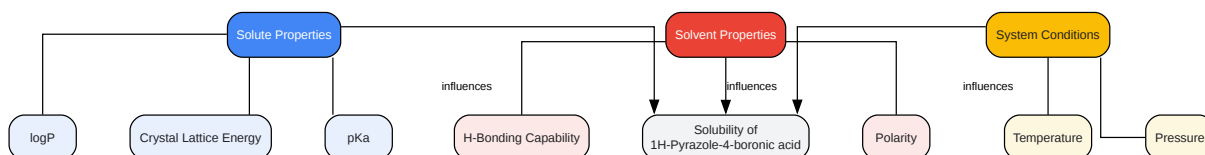
Causality Behind Experimental Choices:

- Slow Heating Rate: A slow and constant heating rate ensures that the system remains close to thermodynamic equilibrium, providing an accurate dissolution temperature.

- **Vigorous Stirring:** Continuous stirring prevents sedimentation and ensures a uniform temperature throughout the sample.
- **Turbidity Measurement:** This provides an objective and sensitive endpoint for determining the complete dissolution of the solid.

Visualization of Factors Influencing Solubility

The solubility of **1H-Pyrazole-4-boronic acid** is a multifactorial property. The following diagram illustrates the key relationships.



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Caption: Factors influencing the solubility of **1H-Pyrazole-4-boronic acid**.

Conclusion

While a comprehensive, publicly available dataset on the solubility of **1H-Pyrazole-4-boronic acid** in a wide array of organic solvents is currently lacking, this guide provides a robust framework for understanding and predicting its solubility based on the behavior of analogous compounds. The provided experimental protocol offers a reliable method for researchers to determine precise solubility data tailored to their specific applications. A thorough understanding and experimental verification of solubility are paramount for the successful application of this versatile compound in research and development.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 1H-ピラゾール-4-ボロン酸 ≥95.0% | Sigma-Aldrich [sigmaaldrich.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. 1H-Pyrazole-4-boronic acid pinacol ester, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. researchgate.net [researchgate.net]
- 7. d-nb.info [d-nb.info]
- 8. benchchem.com [benchchem.com]
- 9. pubs.acs.org [pubs.acs.org]
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